

An In-Depth Technical Guide to Tetrabutylammonium Perrhenate (CAS: 16385-59-4)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tetrabutylammonium perrhenate**, a versatile quaternary ammonium salt with significant applications in catalysis and chemical synthesis. This document details its physicochemical properties, synthesis protocols, key applications with available quantitative data, and safety information.

Core Properties and Specifications

Tetrabutylammonium perrhenate is a white crystalline powder. It is notable for its solubility in many organic solvents, a characteristic that makes it a valuable reagent in various homogeneous reaction systems.



| Property | Value | Reference |
|-------------------|------------------------------------|-----------|
| CAS Number | 16385-59-4 | |
| Molecular Formula | C16H36NO4Re | [1] |
| Molecular Weight | 492.67 g/mol | [1] |
| Appearance | White to off-white powder/crystals | [2] |
| Melting Point | Not Applicable | [2] |
| Solubility | Soluble in organic solvents | [3] |
| Purity | ≥98.0% | [1] |

Synthesis Protocols

Two primary methods for the synthesis of **tetrabutylammonium perrhenate** are documented.

Synthesis via Metathesis Reaction

A straightforward method involves the reaction of an aqueous solution of sodium perrhenate with tetrabutylammonium chloride. This precipitation method yields **tetrabutylammonium perrhenate**, which is soluble in organic solvents.

Synthesis from Tetrabutylammonium Bromide and Ammonium Perrhenate[6]

This method involves the initial formation of tetrabutylammonium hydroxide, followed by a reaction with ammonium perrhenate.

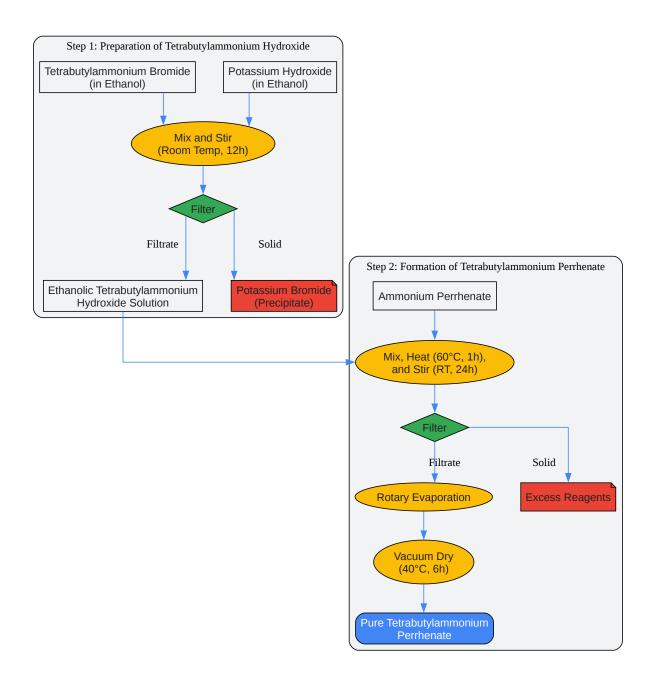
Experimental Protocol:

- Preparation of Tetrabutylammonium Hydroxide:
 - Dissolve tetrabutylammonium bromide and potassium hydroxide (KOH) separately in anhydrous ethanol. The molar ratio of tetrabutylammonium bromide to KOH should be 1:1.1.[4]



- Stir the mixture at room temperature for 12 hours.[4]
- A white precipitate of potassium bromide will form. Filter this precipitate to obtain an ethanol solution of tetrabutylammonium hydroxide.[4]
- Formation of Tetrabutylammonium Perrhenate:
 - To the ethanolic solution of tetrabutylammonium hydroxide, add ammonium perrhenate (NH₄ReO₄). The molar ratio of tetrabutylammonium hydroxide to ammonium perrhenate should be 1:1.1.[4]
 - Heat the mixture to 60°C and gently reflux for 1 hour. Monitor for the release of ammonia gas using pH paper.[4]
 - Cool the mixture to room temperature and stir for 24 hours.[4]
 - Filter the mixture to remove any excess ammonium perrhenate and any potassium perrhenate that may have formed.[4]
 - Concentrate the filtrate using a rotary evaporator to remove the majority of the ethanol.[4]
 - Dry the resulting product in a vacuum drying oven at 40°C for 6 hours to obtain pure tetrabutylammonium perrhenate.[4]





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Synthesis Workflow of **Tetrabutylammonium Perrhenate**.



Spectroscopic Data

The identity and purity of **tetrabutylammonium perrhenate** can be confirmed using spectroscopic methods.

| Spectroscopic Data | Details |
|--------------------|--|
| ¹ H NMR | The spectrum is consistent with the tetrabutylammonium cation structure. |
| FT-IR | The spectrum shows characteristic peaks for the perrhenate anion. |

Applications in Catalysis

Tetrabutylammonium perrhenate serves as a catalyst in several important organic transformations.

Degradation of Lignocellulosic Biomass

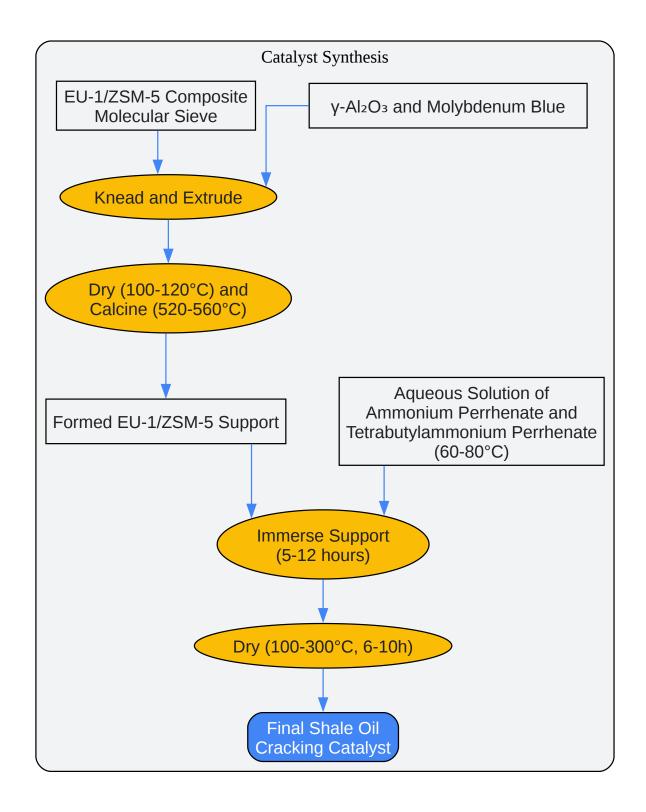
This compound acts as a green catalyst, demonstrating high activity in the degradation of cellulose to produce reducible sugars.[4]

Catalytic Cracking of Shale Oil

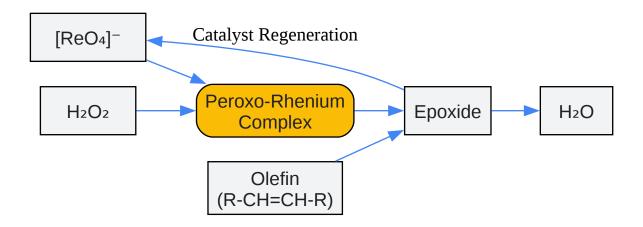
Tetrabutylammonium perrhenate is a component in a catalyst system for the catalytic cracking of shale oil to produce propylene.[4] The catalyst is prepared by impregnating a EU-1/ZSM-5 composite molecular sieve with an aqueous solution of ammonium perrhenate and **tetrabutylammonium perrhenate**.[4]

Catalyst Preparation Workflow:









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